

Application Notes and Protocols for Demethylwedelolactone in Cell Culture

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Compound of Interest

Compound Name: Demethylwedelolactone

Cat. No.: B190455

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These application notes provide a detailed protocol for the solubilization and use of **Demethylwedelolactone** (DWL) in dimethyl sulfoxide (DMSO) for cell culture applications. The information is intended for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

Demethylwedelolactone is a naturally occurring coumestan with various biological activities, including anti-inflammatory, hepato-protective, and anti-cancer effects.

Property	Value	Source
CAS Number	6468-55-9	
Molecular Formula	C ₁₅ H ₈ O ₇	
Molecular Weight	300.22 g/mol	
Appearance	White to green powder	

Solubility Data

DMSO is the recommended solvent for preparing stock solutions of **Demethylwedelolactone** for cell culture experiments. Solubility may vary between suppliers. It is advisable to consult the certificate of analysis for the specific batch being used.

Solvent	Reported Solubility	Source
DMSO	2 mg/mL (~6.66 mM)	
DMSO	30 mg/mL (~100 mM)	
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/mL	
Ethanol	20 mg/mL	

Experimental Protocols

This section details the protocol for preparing a **Demethylwedelolactone** stock solution in DMSO and its subsequent application in cell culture.

Materials Required

- **Demethylwedelolactone** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips
- Complete cell culture medium, pre-warmed to 37°C
- Cultured cells in appropriate flasks or plates
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Preparation of Demethylwedelolactone Stock Solution

A 10 mM stock solution is a common starting point for many cell culture experiments.

Calculation:

- To prepare a 10 mM stock solution, you need to dissolve 3.0022 mg of **Demethylwedelolactone** (MW = 300.22) in 1 mL of DMSO.
- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

Procedure:

- Under sterile conditions (e.g., in a laminar flow hood), weigh the desired amount of **Demethylwedelolactone** powder.
- Transfer the powder into a sterile microcentrifuge tube.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the solution until the **Demethylwedelolactone** is completely dissolved. A clear solution should be obtained. If solubility issues arise, gentle warming at 37°C for a short period may aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability of Stock Solution

Form	Storage Temperature	Stability
Powder	-20°C	≥ 4 years
In DMSO	-20°C	At least 1 month. For longer-term storage (-80°C), use within 6 months. Avoid repeated freeze-thaw cycles.

Application to Cell Culture

Working Solution Preparation:

- Thaw an aliquot of the **Demethylwedelolactone** stock solution at room temperature.

- Perform serial dilutions of the stock solution directly into pre-warmed complete cell culture medium to achieve the desired final concentrations.
- It is crucial to add the DMSO stock solution to the medium and mix immediately to prevent precipitation of the compound.

Important Considerations:

- **Final DMSO Concentration:** The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity. A concentration of 0.1% is often preferred.
- **Vehicle Control:** Always include a vehicle control in your experiments. This consists of treating a set of cells with the same final concentration of DMSO in the culture medium as the highest concentration used for the **Demethylwedelolactone** treatment.
- **Positive and Negative Controls:** Include appropriate positive and negative controls relevant to the specific assay being performed.

Example Dilution Series for Cell Culture

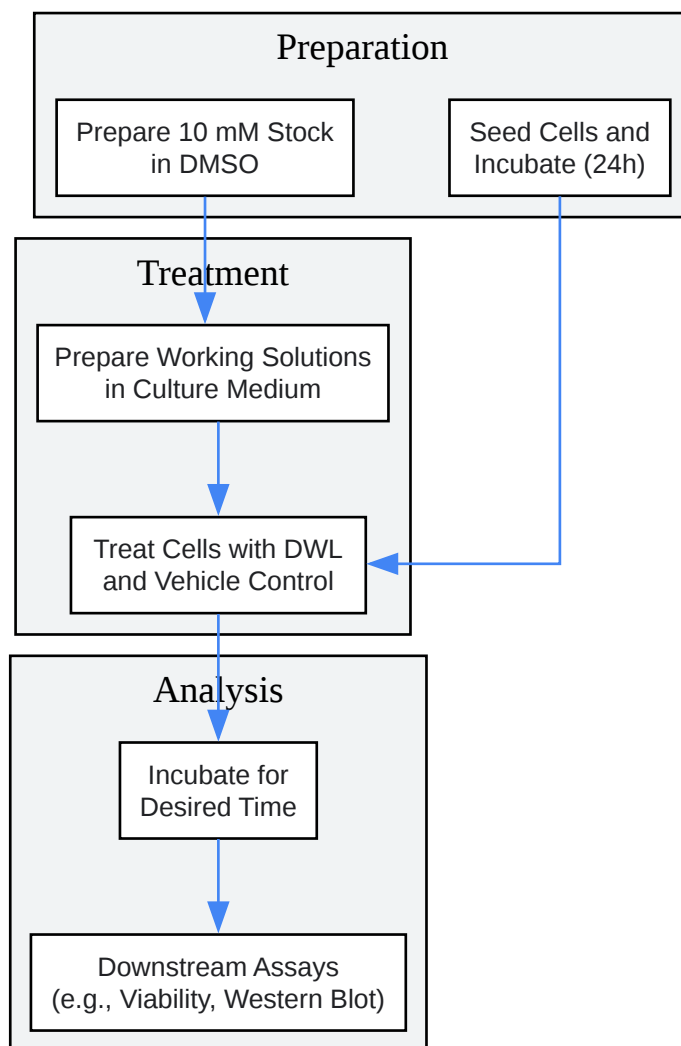
This table provides an example of how to prepare working solutions for treating cells in a 6-well plate with a final volume of 2 mL per well.

Stock Concentration	Desired Final Concentration (µM)	Volume of Stock to Add to 2 mL Medium (µL)	Final DMSO Concentration (%)
10 mM	1	0.2	0.01
10 mM	5	1.0	0.05
10 mM	10	2.0	0.1
10 mM	25	5.0	0.25
10 mM	50	10.0	0.5

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for using **Demethylwedelolactone** in cell culture experiments.

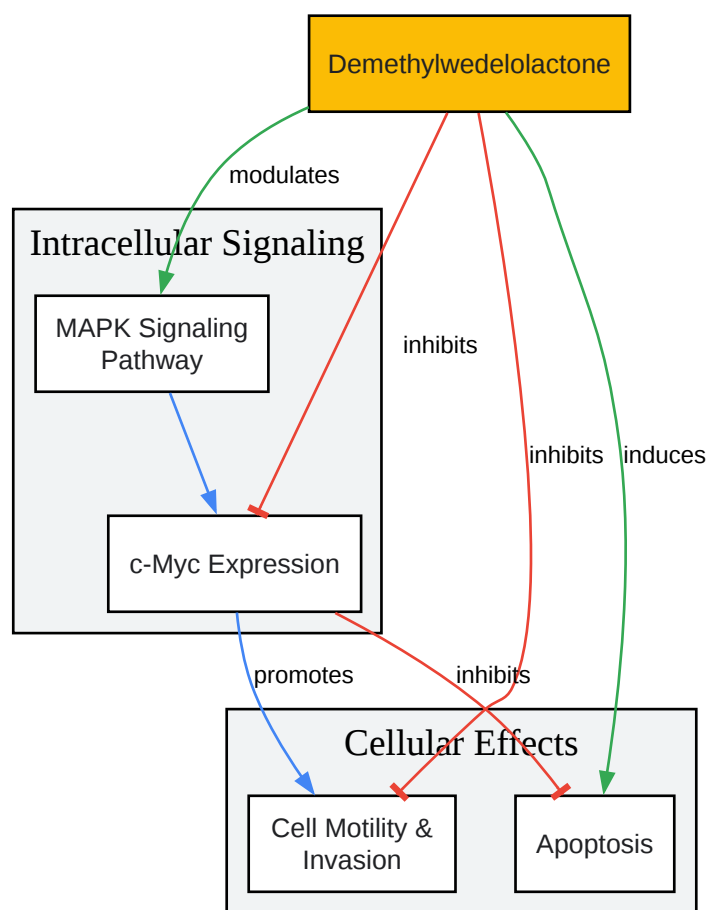


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Caption: Experimental workflow for cell treatment with **Demethylwedelolactone**.

Simplified Signaling Pathway

Demethylwedelolactone has been shown to exert anti-cancer effects by modulating cellular signaling pathways. For instance, it can influence the MAPK signaling pathway and down-regulate the oncoprotein c-Myc, leading to reduced cell motility and invasion.



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Caption: Simplified signaling of **Demethylwedelolactone**'s anti-cancer activity.

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